

Precision Preparation of Crustacean Cardioactive Peptide (CCAP) Stock Solutions

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Compound of Interest

Compound Name: 309247-84-5

CAS No.: 309247-84-5

Cat. No.: B612696

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Abstract & Scope

Crustacean Cardioactive Peptide (CCAP) is a cyclic nonapeptide (H-Pro-Phe-Cys-Asn-Ala-Phe-Thr-Gly-Cys-NH₂) essential for modulating cardiac output and gut motility in arthropods.^[1]^[2] Its physiological potency relies heavily on the integrity of its Cys3–Cys9 disulfide bridge and C-terminal amidation.

Inconsistent experimental results in physiological assays (e.g., semi-isolated heart preparations) are frequently traced back to improper stock solution preparation—specifically, the failure to account for Net Peptide Content (NPC) versus gross weight, and the degradation of the disulfide bond due to oxidative solvents.

This guide provides a rigorous, self-validating protocol for preparing CCAP stock solutions, ensuring maximum bioactivity and reproducibility.

Physicochemical Profile

Understanding the molecule is the first step to stability. CCAP is moderately hydrophobic but contains a sensitive disulfide bridge.

Parameter	Specification	Notes
Sequence	Pro-Phe-Cys-Asn-Ala-Phe-Thr-Gly-Cys-NH ₂	Cyclic via Cys3-Cys9 disulfide bond. [1] [2] [3]
Molecular Weight	956.12 g/mol	Based on average isotopic masses.
Isoelectric Point (pI)	~5.5 - 6.0	Neutral to slightly acidic character. [1]
Solubility	Water, 0.1% Acetic Acid	Avoid basic buffers (pH > 8) which promote disulfide scrambling. [1]
Stability Risks	Oxidation, Adsorption	Cys residues are prone to oxidation; hydrophobic residues adsorb to plastics.

Critical Pre-Requisite: Net Peptide Content (NPC)

STOP & READ: This is the most common source of error in peptide pharmacology.

Lyophilized peptide powder is never 100% peptide. It contains:

- Counter-ions: (TFA, Acetate, or HCl) used during HPLC purification.[\[1\]](#)
- Residual Water: Peptides are hygroscopic.

The "Gross Weight" vs. "Net Peptide" Trap: If you weigh 1.0 mg of powder, you may only have 0.7 mg of active CCAP.

- Gross Weight: The reading on your balance.
- Net Peptide Content (NPC): The percentage of actual peptide (usually 70–85%).[\[1\]](#)

Validation Step: Locate the Certificate of Analysis (CoA) for your specific batch.[\[1\]](#) Find the value labeled "Peptide Content" or "NPC" (determined by Amino Acid Analysis or Elemental Analysis).[\[4\]](#)

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Formula for Concentration Correction:

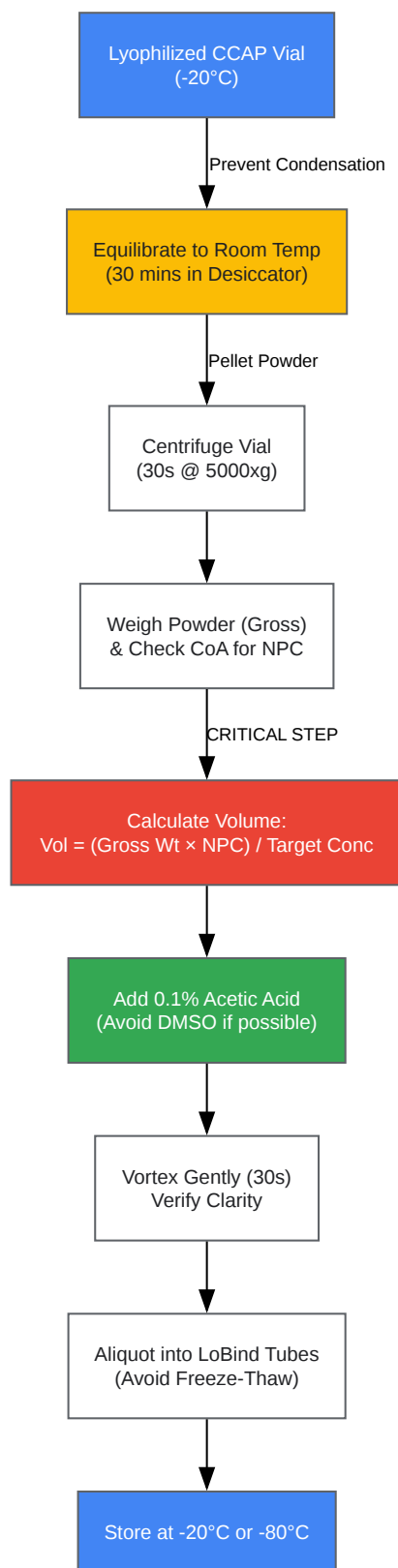
[1]

Protocol: Preparation of 1 mM Stock Solution

Materials Required[1][4][6][7][8][9][10][11][12]

- CCAP Lyophilized Powder (Store at -20°C).[1]
- Solvent: Sterile 0.1% Acetic Acid (v/v) in HPLC-grade water.
 - Why Acetic Acid? Slightly acidic pH (~3.[1]0) protonates the N-terminus and prevents disulfide exchange/oxidation, which occurs rapidly at neutral/alkaline pH.[1]
- Vessel: LoBind (Low Protein Binding) Polypropylene tubes.
 - Why? CCAP is hydrophobic enough to adsorb to standard polystyrene or glass, causing significant loss of titer at low concentrations.
- Equipment: Analytical balance, Vortex, Microcentrifuge.

Workflow Diagram



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Figure 1: Step-by-step workflow for preparing stable CCAP stock solutions.[1] Note the critical calculation step involving Net Peptide Content (NPC).

Step-by-Step Procedure

- **Equilibration:** Remove the peptide vial from the freezer and place it in a desiccator. Allow it to warm to room temperature (approx. 30 mins) before opening.
 - **Causality:** Opening a cold vial introduces atmospheric moisture, which condenses on the hygroscopic peptide, causing hydrolysis and weighing errors.
- **Pelleting:** Briefly centrifuge the vial (5,000 x g for 30 sec) to ensure all powder is at the bottom.
- **Solubilization (The "Dropwise" Method):**
 - Do not add the full volume of solvent at once.
 - Add approx. 50% of the calculated volume of 0.1% Acetic Acid.
 - Vortex gently or pipette up and down.[1]
 - **Observation:** The solution should be clear. If particles persist, sonicate for 10–15 seconds.
 - Add the remaining solvent to reach the target volume.
- **Aliquoting:** Immediately divide the stock into single-use aliquots (e.g., 10–50 µL) in LoBind tubes.
 - **Warning:** Never store CCAP diluted in physiological saline (e.g., PBS, Ringers) for long periods.[1] The salts and neutral pH promote degradation. Only dilute immediately before the experiment.
- **Storage:** Flash freeze in liquid nitrogen (optional but recommended) and store at -20°C (stable for 3–6 months) or -80°C (stable for 1 year).

Physiological Context: Mechanism of Action

To interpret your experimental data correctly, it is vital to understand the signaling cascade initiated by your CCAP solution. CCAP acts via a G-Protein Coupled Receptor (GPCR), specifically the CCAP-R.[1]



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Figure 2: The canonical signaling pathway for CCAP.[1] The peptide binds to a Gs-coupled receptor, increasing cAMP levels and enhancing Calcium influx, leading to cardioexcitation.

Troubleshooting & Quality Control

Issue	Probable Cause	Corrective Action
Precipitation	Concentration too high (>5 mM) or pH too neutral.[1]	Add 10% Acetic Acid dropwise. If stubborn, add minimal DMF (Dimethylformamide).[1] Avoid DMSO for Cys-peptides if possible to prevent oxidation. [1][5][6]
Loss of Activity	Adsorption to plastic or oxidation of disulfide bond.	Use LoBind tubes.[1] Ensure solvent is acidic (0.1% Acetic Acid).[1] Avoid repeated freeze-thaw cycles.[1]
Inconsistent Data	Incorrect concentration calculation.	Re-calculate using Net Peptide Content from the CoA, not gross weight.

References

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